

# An In-depth Technical Guide to the Physical Properties of Hexadecyl Methacrylate

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## Compound of Interest

Compound Name: *Hexadecyl methacrylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **hexadecyl methacrylate**. The information is curated for professionals in research, scientific exploration, and drug development who utilize this monomer in their work. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visualization of a common experimental workflow.

## Core Physical Properties of Hexadecyl Methacrylate

**Hexadecyl methacrylate**, also known as cetyl methacrylate, is a valuable monomer in polymer chemistry. Its long alkyl chain imparts hydrophobicity and flexibility to the resulting polymers, making it suitable for a variety of applications, including as a component in coatings, adhesives, and biomedical materials.<sup>[1]</sup> A summary of its key physical properties is presented in Table 1.

Property	Value	Units	Conditions
Molecular Formula	C <sub>20</sub> H <sub>38</sub> O <sub>2</sub>	-	-
Molecular Weight	310.51	g/mol	-
Appearance	Clear, colorless liquid	-	Ambient
Melting Point	15	°C	-
Boiling Point	190-191	°C	@ 5 Torr
	154-155	°C	@ 0.3 Torr
Density	0.8612	g/cm <sup>3</sup>	@ 20 °C
Refractive Index	1.45	-	@ 20 °C
Flash Point	168.8	°C	-
Vapor Pressure	1.02 x 10 <sup>-4</sup>	mm Hg	@ 25 °C (Extrapolated)
Viscosity	6.24	mm <sup>2</sup> /s	-
Solubility	Soluble in benzene, MEK, THF, toluene. <a href="#">[2]</a>	-	-

## Experimental Protocols for Property Determination

The accurate determination of the physical properties of **hexadecyl methacrylate** is crucial for its application and for quality control. Standardized methods from organizations such as ASTM International, the Organisation for Economic Co-operation and Development (OECD), and the International Organization for Standardization (ISO) are employed for these measurements.

### 1. Melting Point Determination (ASTM E324)

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. For a substance like **hexadecyl methacrylate**, which has a melting point near room temperature, a capillary tube method is commonly used.

- Principle: A small, uniform sample is heated at a controlled rate in a capillary tube. The temperatures at which the substance begins to melt and at which it is completely molten are recorded as the melting range.[3][4][5]
- Apparatus: A melting point apparatus with a heated block or bath, a thermometer or temperature sensor, and capillary tubes.
- Procedure:
  - A small amount of the **hexadecyl methacrylate** sample is introduced into a thin-walled capillary tube, sealed at one end.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the initial melting point.
  - The temperature at which the last solid crystal melts is recorded as the final melting point.
  - For high-purity substances, the melting range should be narrow.[4]

## 2. Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[2][6][7][8][9] Since **hexadecyl methacrylate** has a high boiling point at atmospheric pressure, it is often measured under reduced pressure (vacuum) to prevent decomposition.

- Methods: Several methods are described in the OECD guideline, including the ebulliometer method, the dynamic method, and the distillation method.[2][6][8]
- Apparatus: A distillation flask, a heating mantle, a condenser, a thermometer or temperature sensor, a vacuum pump, and a manometer.
- Procedure (Distillation Method):

- The **hexadecyl methacrylate** sample is placed in the distillation flask with boiling chips.
- The apparatus is assembled, and the system is evacuated to the desired pressure.
- The sample is heated, and the temperature is monitored.
- The boiling point is the temperature at which the liquid and vapor are in equilibrium, and this temperature remains constant during the distillation of the pure substance.

### 3. Density Determination (ISO 1183-1)

Density is the mass per unit volume of a substance. For liquids like **hexadecyl methacrylate**, several methods can be used, including the hydrometer, pycnometer, and oscillating U-tube methods.

- Principle (Pycnometer Method): The mass of a precisely known volume of the liquid is determined at a specific temperature.[10]
- Apparatus: A pycnometer (a glass flask with a precise volume), a balance, and a constant-temperature bath.
- Procedure:
  - The empty pycnometer is weighed.
  - The pycnometer is filled with the **hexadecyl methacrylate** sample, ensuring no air bubbles are present.
  - The filled pycnometer is placed in a constant-temperature bath until it reaches thermal equilibrium.
  - The pycnometer is removed, cleaned, dried, and weighed.
  - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

### 4. Refractive Index Determination (ASTM D1747)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a fundamental physical property used for identification and purity assessment.

[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Principle: The refractive index is measured using a refractometer, which determines the angle at which light is bent when passing from a reference prism to the sample.[\[14\]](#)[\[15\]](#)
- Apparatus: An Abbé refractometer or a digital refractometer, a light source (typically a sodium D-line source), and a constant-temperature circulator.
- Procedure:
  - The refractometer prism is cleaned and calibrated with a standard of known refractive index.
  - A few drops of the **hexadecyl methacrylate** sample are placed on the prism.
  - The prism is closed, and the sample is allowed to reach the desired temperature.
  - The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
  - The refractive index is read from the instrument's scale.

## 5. Viscosity Determination (Brookfield Method)

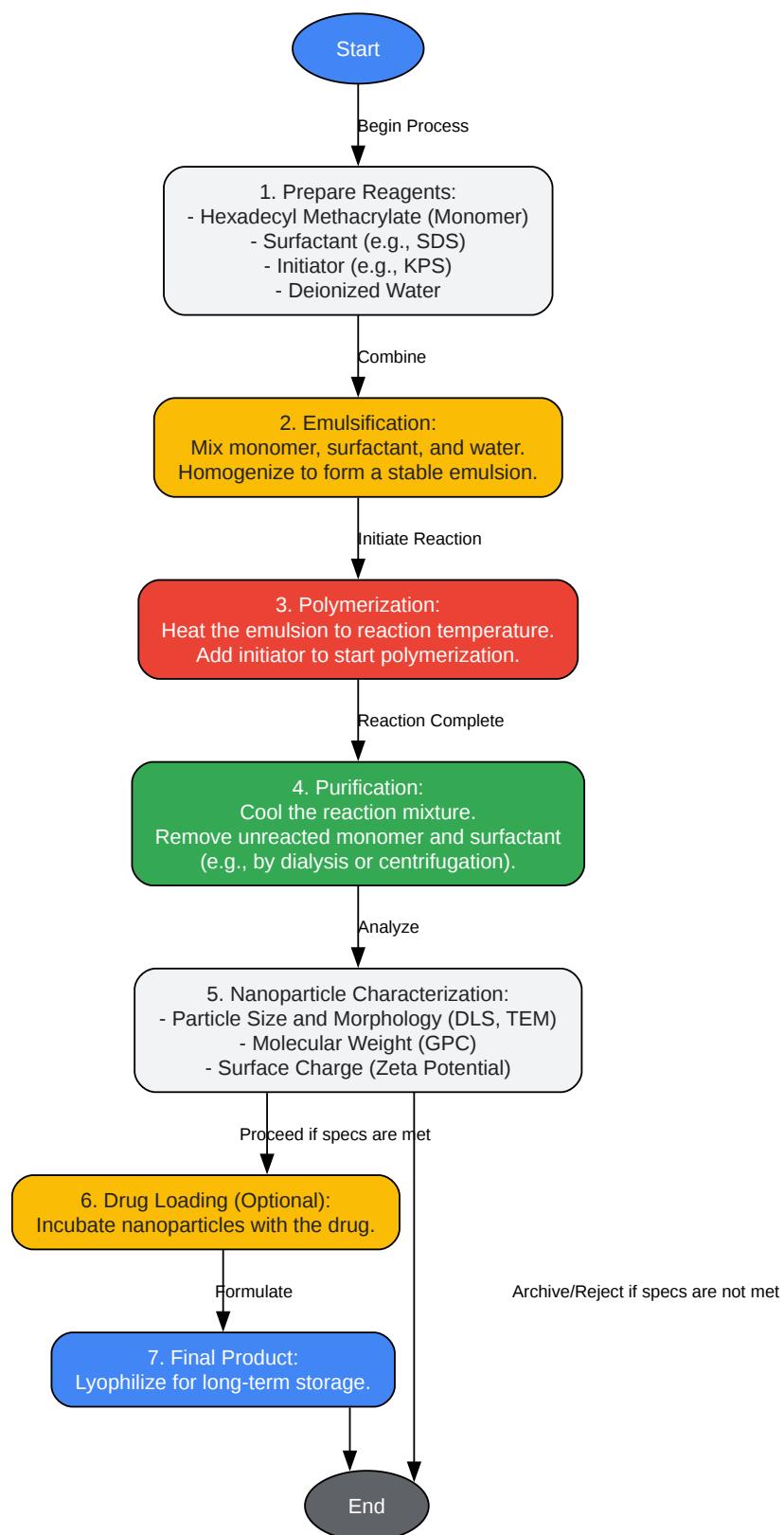
Viscosity is a measure of a fluid's resistance to flow. For liquids like **hexadecyl methacrylate**, a rotational viscometer, such as a Brookfield viscometer, is commonly used.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Principle: The torque required to rotate a spindle immersed in the fluid at a constant speed is measured. This torque is proportional to the viscosity of the fluid.[\[18\]](#)[\[19\]](#)
- Apparatus: A Brookfield viscometer with a set of spindles, a sample container, and a constant-temperature bath.
- Procedure:

- The appropriate spindle and speed are selected based on the expected viscosity of the sample.
- The **hexadecyl methacrylate** sample is placed in the container and brought to the desired temperature.
- The viscometer is leveled, and the spindle is immersed in the sample to the marked depth.
- The motor is turned on, and the spindle is allowed to rotate until a stable reading is obtained.
- The viscosity is read from the instrument's display or calculated from the dial reading and a conversion factor.

## Experimental Workflow: Synthesis of Poly(hexadecyl methacrylate) Nanoparticles for Drug Delivery

**Hexadecyl methacrylate** is frequently used in the synthesis of polymers for biomedical applications, such as drug delivery systems. The following diagram illustrates a typical workflow for the preparation of poly(**hexadecyl methacrylate**) nanoparticles via emulsion polymerization, a common technique for producing polymer nanoparticles.

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Caption: Workflow for Poly(**hexadecyl methacrylate**) Nanoparticle Synthesis.

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